

# safe handling and storage procedures for 1,2-Dibromoethene

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Compound of Interest

Compound Name: 1,2-Dibromoethene

Cat. No.: B7949689

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# **Technical Support Center: 1,2-Dibromoethene**

This guide provides essential safety information, handling procedures, and emergency protocols for researchers, scientists, and drug development professionals working with **1,2-Dibromoethene**.

## Frequently Asked Questions (FAQs)

Q1: What is 1,2-Dibromoethene?

A1: **1,2-Dibromoethene** (also known as 1,2-dibromoethylene or acetylene dibromide) is a dihalogenated unsaturated compound with the chemical formula C<sub>2</sub>H<sub>2</sub>Br<sub>2</sub>. It exists as two geometric isomers: cis-**1,2-Dibromoethene** and trans-**1,2-Dibromoethene**. Both isomers are colorless to light yellow liquids.[1][2] It is important to distinguish this compound from 1,2-Dibromoethane (C<sub>2</sub>H<sub>4</sub>Br<sub>2</sub>), which has a different chemical structure and properties.[3]

Q2: What are the primary hazards associated with **1,2-Dibromoethene**?

A2: **1,2-Dibromoethene** is a hazardous substance. It is toxic if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[2][4] It is also a lachrymator, meaning it can cause tearing of the eyes.[2] Inhalation of high concentrations may lead to central nervous system (CNS) depression.[2] Upon heating or in a fire, it can decompose to form hazardous gases such as carbon oxides and hydrogen bromide.[5]



Q3: What personal protective equipment (PPE) is required when handling **1,2- Dibromoethene**?

A3: Due to its hazardous nature, appropriate PPE is mandatory. This includes:

- Eye/Face Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber, neoprene). Inspect gloves for any damage before use.
- Skin and Body Protection: A lab coat or chemical-resistant apron. Full protective clothing
  may be required for larger quantities or in case of a spill.
- Respiratory Protection: All work should be conducted in a certified chemical fume hood to avoid inhaling vapors.[5] If vapors are generated outside of a hood, appropriate respiratory protection is required.

Q4: What are the proper storage conditions for **1,2-Dibromoethene**?

A4: **1,2-Dibromoethene** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[5] The storage location should be secure and accessible only to authorized personnel.[5] The compound can decompose when exposed to air, moisture, or light, so storage in a dark or amber container is recommended.[2]

Q5: What materials are chemically incompatible with **1,2-Dibromoethene**?

A5: Avoid contact with strong bases, strong oxidizing agents, and magnesium.[5] Contact with some metals may lead to the evolution of flammable hydrogen gas.[2]

# **Troubleshooting Guide**

Problem: I notice a sweet or pungent odor during my experiment.

- Cause: This could indicate a leak in your apparatus or inadequate ventilation, leading to the release of 1,2-Dibromoethene vapors.
- Solution: Immediately stop your work, ensure the container is sealed, and check your experimental setup for leaks within the fume hood. If you are not working in a fume hood,



move to an area with fresh air. Review your handling procedures to ensure all work is performed with adequate ventilation.

Problem: The **1,2-Dibromoethene** solution has turned light brown/yellow.

- Cause: 1,2-Dibromoethene can decompose upon exposure to light, air, or moisture, which
  may cause a change in color.[2]
- Solution: This indicates potential degradation of the compound, which may affect your
  experimental results. It is recommended to use a fresh, unopened container of the reagent.
  To prevent this, always store it in a tightly sealed, dark or amber container, and minimize its
  exposure to the atmosphere.

Problem: I feel eye or respiratory irritation while working with the compound.

- Cause: You may be exposed to vapors due to improper handling or a failure of engineering controls like the fume hood. 1,2-Dibromoethene is a known lachrymator and respiratory irritant.[2]
- Solution: Move to fresh air immediately. If irritation persists, seek medical attention. Reevaluate your safety procedures and the functionality of your fume hood before resuming work. Ensure your PPE, especially eye protection, is worn correctly.

### **Data Presentation**

The physical properties of **1,2-Dibromoethene** vary between its cis and trans isomers.



Property	cis-1,2- Dibromoethene	trans-1,2- Dibromoethene	Mixture / Unspecified
Molecular Formula	C <sub>2</sub> H <sub>2</sub> Br <sub>2</sub>	C <sub>2</sub> H <sub>2</sub> Br <sub>2</sub>	C <sub>2</sub> H <sub>2</sub> Br <sub>2</sub>
Molar Mass	185.85 g/mol	185.85 g/mol	185.85 g/mol
Appearance	Colorless Liquid	Colorless Liquid	Colorless to Light Yellow Liquid
Boiling Point	112.5 °C	108 °C	~110 °C[5]
Melting Point	-53 °C[1]	-6.5 °C	-
Density	2.246 g/cm <sup>3</sup> [1]	-	2.246 g/cm³ at 25 °C[5]

Data sourced from multiple references where isomer-specific information was available.[2]

# **Experimental Protocols**

Protocol for Safe Dispensing of Liquid 1,2-Dibromoethene

- Preparation and PPE:
  - Confirm that a certified chemical fume hood is operational.
  - Don appropriate PPE: safety goggles, chemical-resistant gloves, and a lab coat.
  - Prepare the work area inside the fume hood by laying down absorbent, disposable bench paper.
  - Ensure a chemical spill kit and appropriate waste containers are readily accessible.
- Dispensing Procedure:
  - Place the stock bottle of 1,2-Dibromoethene and the receiving vessel in a secondary container (e.g., a plastic tray) inside the fume hood.
  - Uncap the stock bottle slowly.

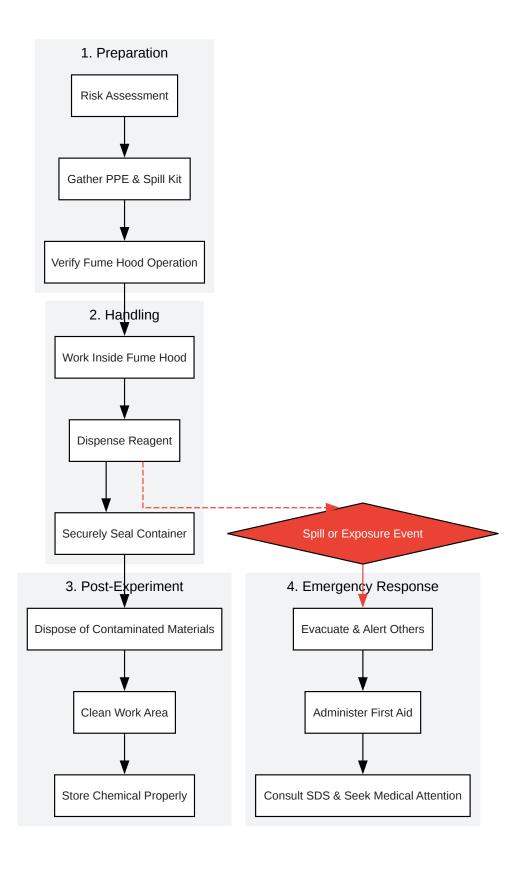


- Use a clean glass pipette or syringe to carefully transfer the required volume from the stock bottle to the receiving vessel.
- Perform the transfer slowly to avoid splashing and the generation of aerosols.
- Once the transfer is complete, securely recap the stock bottle.
- Cleanup and Waste Disposal:
  - Dispose of the used pipette or syringe in a designated hazardous waste container.
  - Wipe down any minor drips in the fume hood with a paper towel, and dispose of the towel in the solid hazardous waste container.
  - Remove and dispose of contaminated gloves in the appropriate waste stream.
  - Wash hands thoroughly with soap and water after the procedure is complete.

# Mandatory Visualizations Safe Handling Workflow

The following diagram illustrates the logical workflow for safely handling **1,2-Dibromoethene**, from initial planning to final waste disposal.





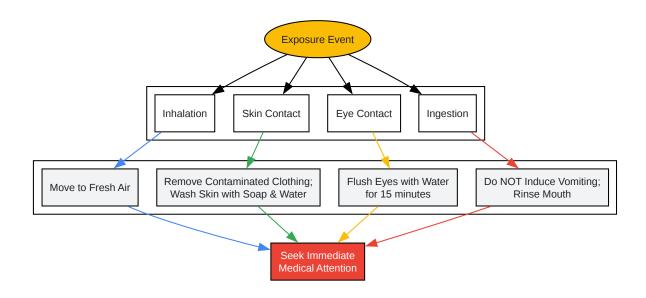
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Caption: Workflow for safe handling and emergency response for **1,2-Dibromoethene**.



## **First Aid Decision Pathway**

This diagram outlines the immediate steps to take following an exposure event.



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Caption: Decision pathway for first aid response to **1,2-Dibromoethene** exposure.

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## References

- 1. Cas 590-11-4,cis-1,2-Dibromoethylene | lookchem [lookchem.com]
- 2. 1,2-Dibromoethene | C2H2Br2 | CID 10897 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,2-Dibromoethane Wikipedia [en.wikipedia.org]
- 4. draeger.com [draeger.com]
- 5. 1,2-DIBROMOETHYLENE Safety Data Sheet [chemicalbook.com]



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